

Technical Guide: Physical Properties of 2-Bromo-6-fluorophenylboronic acid

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Compound of Interest

Compound Name: 2-Bromo-6-fluorophenylboronic acid

Cat. No.: B151077

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical and chemical properties of **2-Bromo-6-fluorophenylboronic acid** (CAS No: 913835-80-0). The information is intended to support research, synthesis, and drug development activities by providing essential data in a clear and accessible format.

Core Physical and Chemical Properties

2-Bromo-6-fluorophenylboronic acid is a halogenated phenylboronic acid derivative. Such compounds are pivotal in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions to form carbon-carbon bonds. Understanding its physical properties is crucial for handling, storage, and application in experimental settings.

Quantitative Data Summary

The following table summarizes the key quantitative physical properties of **2-Bromo-6-fluorophenylboronic acid**.

Property	Value	Citations
CAS Number	913835-80-0	[1][2][3]
Molecular Formula	C ₆ H ₅ BBrFO ₂	[1][4]
Molecular Weight	218.82 g/mol	[1]
Melting Point	138-145 °C	[1][5]
Boiling Point	324.4 °C at 760 mmHg	[5]
Density	1.75 g/cm ³	[5]
Appearance	Solid	
Purity	Typically ≥95-97%	

Note: Conflicting information exists regarding optimal storage conditions, with sources suggesting refrigeration, room temperature, or 2-8 °C.[5] It is recommended to consult the supplier-specific Safety Data Sheet (SDS) for precise handling and storage instructions.

Experimental Protocols

The determination of the physical properties listed above follows standardized laboratory procedures. While compound-specific research protocols are not typically published, the following are detailed methodologies for the key experiments cited.

Melting Point Determination (Capillary Method)

- Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs.
- Methodology:
 - A small, dry sample of **2-Bromo-6-fluorophenylboronic acid** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in a calibrated melting point apparatus.

- The sample is heated at a controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. This range is reported as the melting point.

Boiling Point Determination (Distillation Method)

- Objective: To determine the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.
- Methodology:
 - A sample of the compound is placed in a distillation flask connected to a condenser and a thermometer. The thermometer bulb should be positioned just below the side arm of the flask.
 - The flask is heated gently.
 - The temperature is recorded when the liquid begins to boil and a stable ring of condensing vapor is established on the thermometer. This temperature is the observed boiling point.
 - Since the boiling point is pressure-dependent, the atmospheric pressure at the time of the experiment must be recorded. The value cited (324.4 °C) is normalized to standard pressure (760 mmHg).^[5]

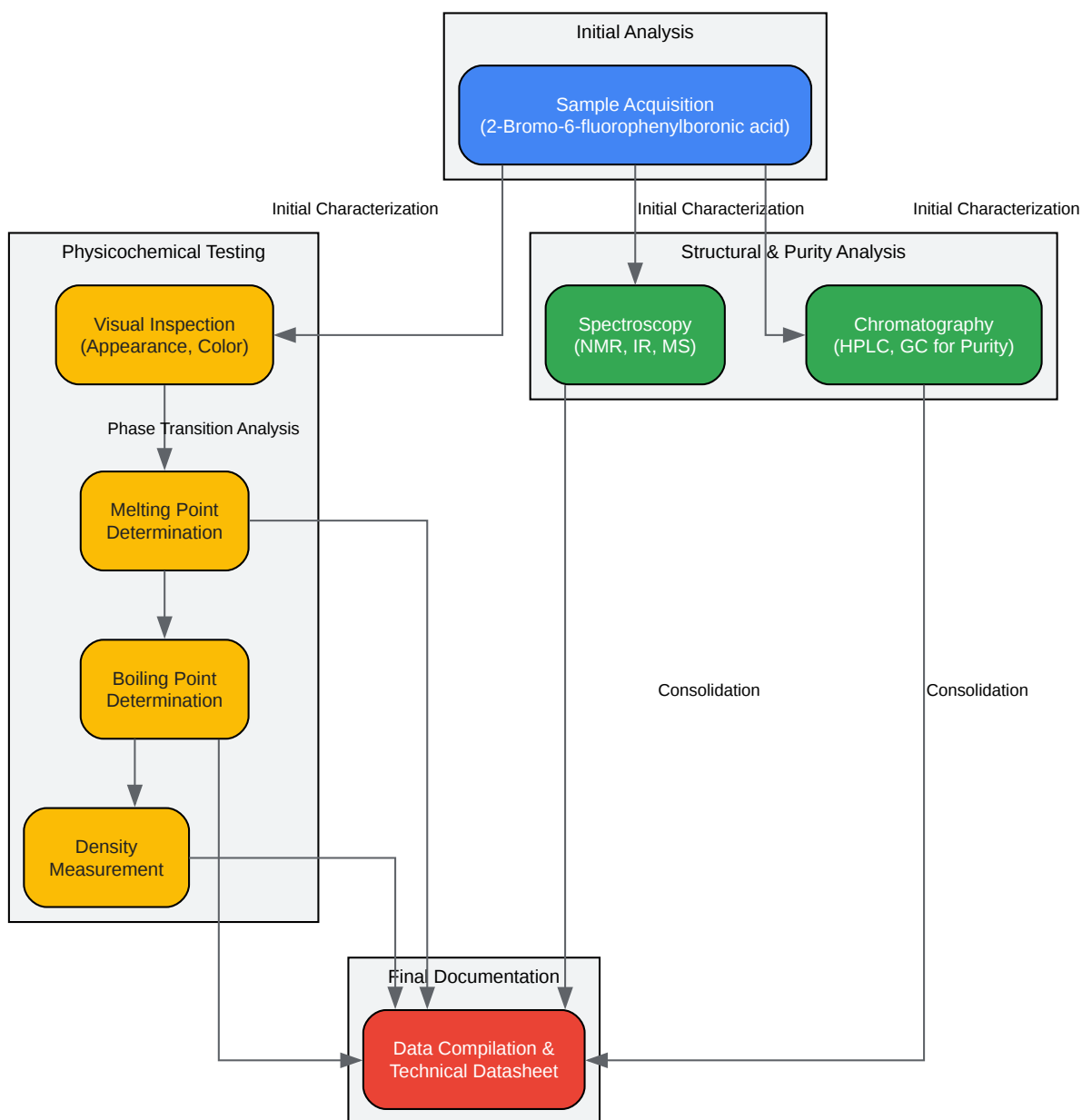
Density Measurement (Gas Pycnometry)

- Objective: To determine the mass per unit volume of the solid material.
- Methodology:
 - A precisely weighed sample of **2-Bromo-6-fluorophenylboronic acid** is placed in a sample chamber of a known volume.
 - The chamber is sealed and filled with an inert gas (e.g., helium) to a specific pressure.

- The gas is then expanded into a second, calibrated reference chamber, and the resulting pressure is measured.
- Using the ideal gas law and the known volumes of the chambers, the volume of the solid sample can be accurately calculated by the pressure change.
- The density is then calculated by dividing the known mass of the sample by its measured volume.

Logical Workflow for Physical Property Characterization

The following diagram illustrates a typical workflow for the physical and chemical characterization of a reagent like **2-Bromo-6-fluorophenylboronic acid**.



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Workflow for Physical Property Characterization.

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